

Inter-laboratory comparison of measurements using Butane-1-¹³C

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Compound of Interest

Compound Name: Butane-1-¹³C

CAS No.: 22612-53-9

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An Inter-Laboratory Comparison of Measurements Using Butane-1-¹³C: A Guide for Ensuring Analytical Comparability

Introduction

In the landscape of analytical science, the ability to produce consistent and valid results is paramount. For laboratories engaged in research, development, and quality control, demonstrating technical competence is not merely a matter of internal confidence but a requirement for accreditation and regulatory trust. Inter-laboratory comparisons (ILCs) are a cornerstone of this quality assurance framework, providing an objective measure of a laboratory's performance against its peers.^{[1][2]} As mandated by standards such as ISO/IEC 17025, participation in ILCs or proficiency testing (PT) schemes is essential for monitoring the validity of measurement results.^{[1][3][4]}

The choice of the transfer material for an ILC is critical. It must be stable, homogenous, and behave predictably across different analytical platforms. This guide focuses on the use of Butane-1-¹³C, a single-position, isotopically labeled small molecule, as an exemplary material for conducting ILCs. Its simple structure and the unique properties of the ¹³C isotope offer a

robust tool for assessing the fundamental performance of analytical systems, particularly in mass spectrometry and nuclear magnetic resonance spectroscopy.

This document, written from the perspective of a Senior Application Scientist, provides a comprehensive guide to designing and executing an ILC using Butane-1- ^{13}C . We will delve into the rationale behind experimental choices, provide detailed protocols, and illustrate how to analyze and interpret the resulting data, thereby offering a self-validating system for ensuring analytical integrity.

Part 1: The Unique Advantages of Butane-1- ^{13}C as an ILC Material

The efficacy of an ILC hinges on the reference material used. A stable isotope-labeled compound, particularly one labeled with Carbon-13, offers significant advantages over non-labeled or other isotopically labeled analogues.^[5]

Why Carbon-13 Labeling is Superior:

- **Chemical Stability:** The C-C bond is the backbone of organic molecules. A ^{13}C atom integrated into this backbone is chemically stable and does not exchange with solvents or other molecules, a known issue with deuterium labels on acidic or polar groups.^{[5][6]} This ensures the integrity of the standard throughout sample preparation, storage, and analysis.
- **Minimal Isotopic Effects:** ^{13}C -labeled compounds have physicochemical properties nearly identical to their unlabeled counterparts.^[5] This means they typically co-elute during chromatographic separation, simplifying analysis and quantification.^[6] Furthermore, the kinetic isotope effect (KIE) is negligible, ensuring that the labeled molecule behaves just like the native analyte in the analytical system.^[6]
- **Predictable Mass Shift:** The introduction of a ^{13}C atom provides a clear and predictable mass shift, making the compound an ideal internal standard for mass spectrometry applications. This allows for precise differentiation from the natural abundance ^{12}C isotopologue and other matrix interferences.^[7]

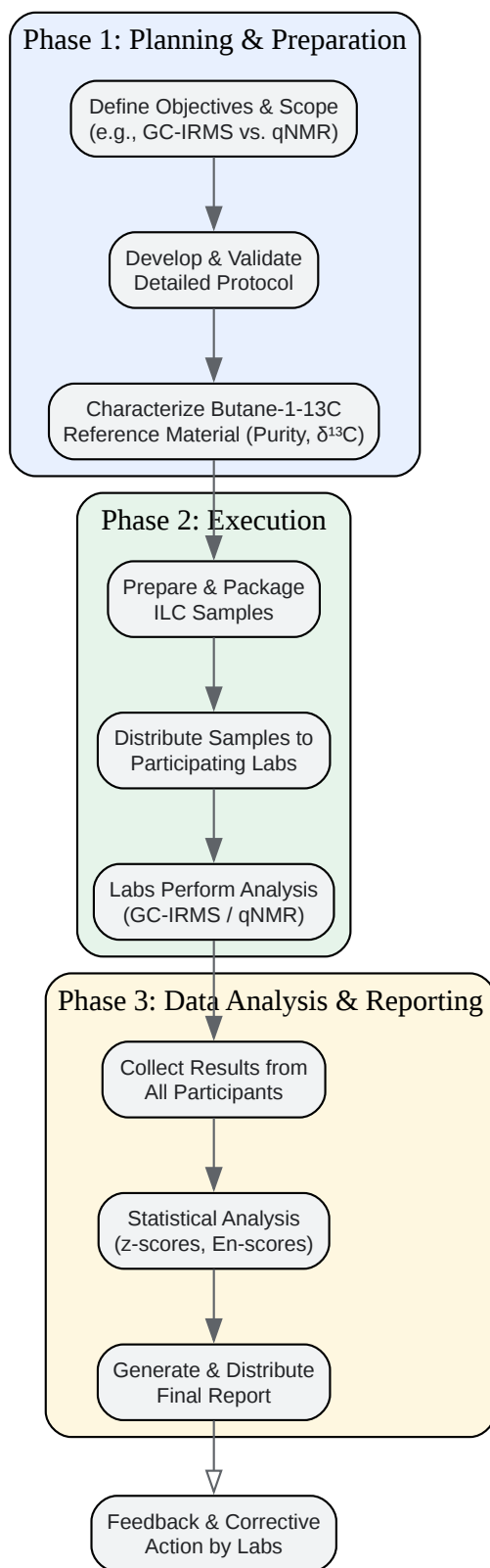
Butane-1- ^{13}C as an Ideal ILC Candidate:

Butane-1- ^{13}C is a simple, four-carbon alkane with a single ^{13}C atom at the terminal position. This simplicity is its strength in an ILC context. It is a volatile gas, making it suitable for evaluating gas chromatography (GC) systems. Its well-defined structure provides distinct signals in both mass spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy, allowing for cross-platform comparisons.^{[8][9][10]} Using a single, well-characterized compound like Butane-1- ^{13}C allows the ILC to focus purely on the analytical performance of the participating laboratories—their ability to handle a sample, calibrate their instruments, and report an accurate value—without the confounding variable of a complex matrix.

Part 2: Designing the Inter-Laboratory Comparison Workflow

A successful ILC is a meticulously planned endeavor. The process can be broken down into several key stages, each requiring careful consideration to ensure the results are robust and meaningful. The overall objective is to send identical samples to multiple laboratories and compare their results to a reference value to assess their testing proficiency.^[11]

The workflow for an ILC using Butane-1- ^{13}C can be visualized as follows:



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Caption: Workflow for an Inter-laboratory Comparison using Butane-1-¹³C.

Part 3: Experimental Protocols

The credibility of an ILC rests on clear, unambiguous, and robust analytical protocols. Here, we provide methodologies for two powerful techniques capable of characterizing Butane-1-¹³C: Gas Chromatography-Combustion-Isotope Ratio Mass Spectrometry (GC-C-IRMS) for high-precision isotope ratio measurement and Quantitative ¹³C NMR (qNMR) for purity and concentration assessment.

Protocol 1: $\delta^{13}\text{C}$ Measurement by GC-C-IRMS

This protocol is designed to determine the carbon isotope ratio ($\delta^{13}\text{C}$) of the Butane-1-¹³C material. GC-C-IRMS is the gold standard for this measurement, offering high precision and accuracy.[\[12\]](#)

Objective: To accurately measure the $\delta^{13}\text{C}$ value of the Butane-1-¹³C sample relative to the Vienna Pee Dee Belemnite (VPDB) international standard.[\[13\]](#)

Methodology:

- System Preparation:
 - Ensure the GC-C-IRMS system, equipped with a suitable capillary column (e.g., PLOT Q or similar), is leak-tight and has been conditioned according to the manufacturer's specifications.
 - The combustion reactor should be maintained at a temperature sufficient for complete conversion of butane to CO₂, typically 950-1000°C.
 - Calibrate the IRMS using certified CO₂ reference gases.
- Sample Introduction:
 - The Butane-1-¹³C is supplied in a pressurized cylinder. Use a gas-tight syringe or a gas sampling valve to introduce a precise volume (e.g., 100 μL) into the GC inlet operating in split mode.
 - Causality: A split injection is used to avoid overloading the column and the combustion interface, ensuring sharp chromatographic peaks and stoichiometric conversion to CO₂.

- Gas Chromatography:
 - Injector Temperature: 150°C
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.5 mL/min).
 - Oven Program: Isothermal at 80°C for 5 minutes. This is sufficient to achieve baseline separation of butane from any potential contaminants like air or lighter hydrocarbons.
 - Causality: An isothermal program is chosen for simplicity and to ensure maximum reproducibility of retention times between injections, which is critical for accurate isotope ratio measurements.
- Data Acquisition and Processing:
 - Acquire the mass-to-charge ratio (m/z) signals for 44, 45, and 46, corresponding to the different isotopologues of CO_2 .
 - Integrate the chromatographic peak corresponding to butane to obtain the isotope ratios.
 - Normalize the measured values using at least two internationally recognized reference materials (e.g., NBS 22, USGS40) with $\delta^{13}\text{C}$ values that bracket the expected value of the sample.^[14]
 - Causality: A two-point normalization corrects for instrument linearity and ensures the final $\delta^{13}\text{C}$ value is directly traceable to the international VPDB scale.
- Quality Control:
 - Perform at least three replicate injections of the sample to assess measurement repeatability. The standard deviation should typically be below 0.2‰.^[14]
 - Analyze a known in-house quality control standard periodically throughout the analytical sequence to monitor for instrument drift.

Protocol 2: Purity Assessment by Quantitative ^{13}C NMR (qNMR)

This protocol uses qNMR to determine the chemical purity and confirm the isotopic enrichment of the Butane-1- ^{13}C . NMR spectroscopy provides structural information and is inherently quantitative if specific experimental conditions are met.^{[15][16]}

Objective: To determine the purity of Butane-1- ^{13}C and confirm the position of the ^{13}C label.

Methodology:

- Sample Preparation:
 - Accurately weigh a certified reference standard (e.g., maleic acid) into an NMR tube.
 - Add a known volume of a deuterated solvent (e.g., CDCl_3).
 - Cool the NMR tube in a dry ice/acetone bath. Carefully bubble a known mass of the Butane-1- ^{13}C gas through the cold solvent until it is dissolved.
 - Seal the NMR tube while it is still cold to prevent the butane from escaping. Allow it to warm to room temperature.
 - Causality: Using a certified internal standard of known purity and mass allows for the direct calculation of the Butane-1- ^{13}C concentration and purity from the relative integrals of their respective NMR signals.
- NMR Acquisition:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
 - Acquire a ^{13}C spectrum using an inverse-gated proton decoupling pulse sequence.
 - Causality: Inverse-gated decoupling ensures that the Nuclear Overhauser Effect (NOE), which can perturb signal intensities, is suppressed. This is critical for accurate quantification.
 - Set the relaxation delay (d_1) to at least 5 times the longest T_1 relaxation time of the carbons being quantified (both the analyte and the standard). This ensures all nuclei have fully relaxed between pulses, making the signal integral directly proportional to the number of nuclei.

- Data Processing and Analysis:
 - Apply minimal processing to the FID (e.g., exponential multiplication with a small line broadening factor).
 - Carefully phase and baseline correct the spectrum.
 - Integrate the signal corresponding to the ^{13}C -labeled carbon in butane (C1) and the signal from the internal standard (e.g., the carboxyl carbon of maleic acid).
 - The ^{13}C spectrum of Butane-1- ^{13}C should show one highly intense signal for the labeled C1 carbon and a much smaller signal (at natural abundance) for the C2 carbon, confirming the labeling position.[\[9\]](#)[\[10\]](#)
 - Calculate the purity using the following formula: $\text{Purity (\%)} = (I_{\text{analyte}} / N_{\text{analyte}}) * (N_{\text{std}} / I_{\text{std}}) * (MW_{\text{analyte}} / m_{\text{analyte}}) * (m_{\text{std}} / MW_{\text{std}}) * \text{Purity}_{\text{std}}$ Where: I = Integral, N = Number of nuclei per molecule, MW = Molecular Weight, m = mass, std = internal standard.

Part 4: Data Analysis and Performance Evaluation

After the participating laboratories submit their results, the ILC coordinator performs a statistical analysis to evaluate performance. The primary goal is to determine how close each laboratory's result is to the assigned reference value.[\[11\]](#)

Establishing the Assigned Value (X_{pt}): The reference value for the $\delta^{13}\text{C}$ of the Butane-1- ^{13}C material should be determined by a reference laboratory using the validated GC-C-IRMS protocol and anchored to international standards.

Performance Scoring: The most common performance metric is the z-score, which expresses the difference between a participant's result and the assigned value in units of standard deviation.[\[11\]](#)

$$z = (x_i - X_{\text{pt}}) / \sigma_{\text{pt}}$$

Where:

- x_i is the result from laboratory i.

- X_{pt} is the assigned reference value.
- σ_{pt} is the standard deviation for proficiency assessment, often determined from previous ILCs or based on the fitness-for-purpose requirements of the analytical method.[17]

Interpretation of z-scores:

- $|z| \leq 2.0$: Satisfactory performance.
- $2.0 < |z| < 3.0$: Questionable performance (warning signal).
- $|z| \geq 3.0$: Unsatisfactory performance (action signal).

Hypothetical ILC Results for $\delta^{13}\text{C}$ Measurement:

Laboratory ID	Reported $\delta^{13}\text{C}$ (‰ vs VPDB)	Assigned Value (X_{pt})	Standard Deviation (σ_{pt})	Calculated z-score	Performance
Lab-01	+35.5	+35.2	0.5	+0.60	Satisfactory
Lab-02	+34.9	+35.2	0.5	-0.60	Satisfactory
Lab-03	+36.5	+35.2	0.5	+2.60	Questionable
Lab-04	+35.1	+35.2	0.5	-0.20	Satisfactory
Lab-05	+33.5	+35.2	0.5	-3.40	Unsatisfactory

Part 5: Comparison with Alternatives

While Butane-1- ^{13}C is an excellent choice for assessing fundamental GC-MS and NMR performance, other materials can be used depending on the ILC's objectives.

- Deuterium-labeled Butane (Butane- d_{10}): Deuterated standards are also common. However, they can exhibit different chromatographic retention times and are susceptible to H/D exchange, which can compromise accuracy.[5][6] The kinetic isotope effect is also much larger for deuterium, which can be a confounding factor.[6]

- **Complex Matrix Materials:** For some ILCs, the analyte is spiked into a complex matrix (e.g., plasma, soil). This tests the laboratory's ability to perform sample extraction and cleanup. However, it introduces more variables, making it harder to isolate instrumental performance issues. Butane-1-¹³C provides a "pure system" test, which is a foundational requirement before tackling more complex challenges.
- **Other ¹³C-Labeled Compounds:** Other simple ¹³C-labeled molecules (e.g., ¹³C-Toluene, ¹³C-Methane) can be used. The choice depends on the specific analytical technique being evaluated (e.g., methane for headspace analysis, toluene for purge-and-trap systems). Butane is a good general-purpose choice for standard GC-MS systems.

Conclusion

Inter-laboratory comparisons are a vital tool for ensuring the quality, reliability, and comparability of analytical data. The use of a well-characterized, stable, and simple reference material is fundamental to the success of such studies. Butane-1-¹³C, with its inherent chemical stability and predictable analytical behavior, serves as an ideal transfer standard for evaluating the core competencies of laboratories using GC-IRMS and qNMR. By following structured protocols and employing standardized data analysis techniques like z-scores, organizations can gain valuable insights into their analytical performance, identify areas for improvement, and ultimately contribute to a culture of scientific integrity and excellence.

References

- Guidelines for Proficiency Testing and Inter-Laboratory Comparison for Calibration Laboratories. (n.d.).
- Clendinen, C. S., Stupp, G. S., Ajredini, R., & Edison, A. S. (2015). An overview of methods using ¹³C for improved compound identification in metabolomics and natural products. PMC. Retrieved from [\[Link\]](#)
- Spotlight on accreditation standards: ISO/IEC 17025 for laboratory testing/calibration. (2025, August 7). UKAS. Retrieved from [\[Link\]](#)
- What is an inter laboratory comparison ?. (n.d.). CompaLab. Retrieved from [\[Link\]](#)
- Advantages of using biologically generated ¹³C-labelled multiple internal standards for stable isotope-assisted LC-MS-based lipidomics. (2018). Analytical Methods, 10(35), 4355-

4363. Retrieved from [\[Link\]](#)

- Eurachem guidance on validating analytical methods. (n.d.). Euroreference. Retrieved from [\[Link\]](#)
- Enhancing Drug Metabolism Studies with ^{13}C -Labeled Compounds. (n.d.). Stable Isotope. Retrieved from [\[Link\]](#)
- What are the purposes of Interlaboratory Comparisons ? ISO 17043 - 5725. (2024, February 28). YouTube. Retrieved from [\[Link\]](#)
- ISO 17025 & Interlaboratory Cross Checks. (2017, June 22). Innoval Technology. Retrieved from [\[Link\]](#)
- Julien, M., et al. (2020). Intramolecular ^{13}C isotope distributions of butane from natural gases. *Geochimica et Cosmochimica Acta*, 274, 148-163.
- Guides. (n.d.). Eurachem. Retrieved from [\[Link\]](#)
- Terskikh, V. V., et al. (2005). Mechanism studies of the conversion of ^{13}C -labeled n-butane on zeolite H-ZSM-5 by using ^{13}C magic angle spinning NMR spectroscopy and GC-MS analysis. *Chemistry*, 12(2), 457-65. Retrieved from [\[Link\]](#)
- Interlaboratory comparisons other than proficiency testing. (n.d.). Eurachem. Retrieved from [\[Link\]](#)
- Magnusson, B., & Örnemark, U. (Eds.). (2014). *The Fitness for Purpose of Analytical Methods – A Laboratory Guide to Method Validation and Related Topics* (2nd ed.). Eurachem. Retrieved from [\[Link\]](#)
- Proficiency Testing. (n.d.). Eurachem. Retrieved from [\[Link\]](#)
- Guidelines for Sample Preparation and Stable Isotope Analysis of Food for Traceability Studies. (2026, January 5). ResearchGate. Retrieved from [\[Link\]](#)
- ACCREDITATION OF STABLE ISOTOPE RATIO METHODS: GUIDELINES FOR THE IMPLEMENTATION OF A QUALITY SYSTEM ACCORDING TO ISO/IEC 17025. (n.d.). IMEKO. Retrieved from [\[Link\]](#)

- Protocols. (n.d.). Biotechnology Center. Retrieved from [\[Link\]](#)
- Stable Isotope Internal Laboratory Water Standards: Preparation, Calibration and Storage. (n.d.). TEL Technical Note.
- Serra, F., et al. (2007). Inter-laboratory comparison of elemental analysis and gas chromatography combustion isotope ratio mass spectrometry (GC-C-IRMS). Part I: $\delta^{13}\text{C}$ measurements of selected compounds for the development of an isotopic Grob-test. Journal of Mass Spectrometry, 42(3), 361-9. Retrieved from [\[Link\]](#)
- Intra and inter laboratory reference materials for multi element stable isotope analysis. (n.d.). Lebensmittelchemische Gesellschaft.
- Butane - Optional ^{13}C NMR] - Chemical Shifts. (n.d.). SpectraBase. Retrieved from [\[Link\]](#)
- 37.3 Carbon-13 NMR spectroscopy. (n.d.). CIE A-Level Chemistry. Retrieved from [\[Link\]](#)
- ^{13}C nmr spectrum of butane C_4H_{10} $\text{CH}_3\text{CH}_2\text{CH}_2\text{CH}_3$ analysis of chemical shifts ppm interpretation. (n.d.). Doc Brown's Advanced Organic Chemistry. Retrieved from [\[Link\]](#)
- Eyer, S., et al. (2016). Real-time analysis of $\delta^{13}\text{C}$ - and δD - CH_4 in ambient air with laser spectroscopy: method development and first intercomparison results. Atmospheric Measurement Techniques, 9(1), 263-280.
- Basic ^1H - and ^{13}C -NMR Spectroscopy. (n.d.). Book.
- Julien, M., et al. (2020). Intramolecular ^{13}C isotope distributions of butane from natural gases. OSTI.GOV. Retrieved from [\[Link\]](#)

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- 2. [innovaltec.com](https://www.innovaltec.com) [[innovaltec.com](https://www.innovaltec.com)]

- 3. eas-eth.org [eas-eth.org]
- 4. eurachem.org [eurachem.org]
- 5. ukisotope.com [ukisotope.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. isotope.bocsci.com [isotope.bocsci.com]
- 8. spectrabase.com [spectrabase.com]
- 9. chemistrystudent.com [chemistrystudent.com]
- 10. ¹³C nmr spectrum of butane C₄H₁₀ CH₃CH₂CH₂CH₃ analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of n-butane C₁₃ ¹³-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 11. What is an inter laboratory comparison ? [compalab.org]
- 12. Inter-laboratory comparison of elemental analysis and gas chromatography combustion isotope ratio mass spectrometry (GC-C-IRMS). Part I: delta¹³C measurements of selected compounds for the development of an isotopic Grob-test - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. imeko.org [imeko.org]
- 15. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 16. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 17. euroreference.anses.fr [euroreference.anses.fr]
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